

Application Notes and Protocols for Methyl Stearate as a Phase Change Material

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Compound of Interest

Compound Name: Methyl Stearate

Cat. No.: B116589

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This document provides detailed application notes and protocols for the experimental setup and characterization of **Methyl Stearate** as a Phase Change Material (PCM). **Methyl Stearate**, a fatty acid ester, is a promising organic PCM due to its desirable thermal energy storage properties, chemical stability, and biocompatibility.^[1] These characteristics make it suitable for a range of applications, including thermal energy storage in buildings, solar energy systems, and thermal management of electronic devices and pharmaceutical transport.

Thermal Properties of Methyl Stearate

Methyl Stearate exhibits a solid-liquid phase transition within a temperature range suitable for various thermal energy storage applications. Its key thermal properties are summarized in the table below. It is important to note that these properties can be influenced by the purity of the material and the presence of other fatty acid esters.

Property	Value	Unit	Source
Melting Point	~39	°C	[2]
Latent Heat of Fusion	~189	kJ/kg	[2]
Boiling Point	~443	°C	[2]
Flash Point	<110	°C	[2]
Density (Solid)	~990	kg/m ³	
Density (Liquid)	~861	kg/m ³	
Specific Heat Capacity (Solid)	~1700	J/kg·K	
Specific Heat Capacity (Liquid)	~2400	J/kg·K	
Thermal Conductivity	~0.171	W/m·K	

Experimental Protocols

This section outlines detailed protocols for the key experiments required to characterize **Methyl Stearate** as a PCM.

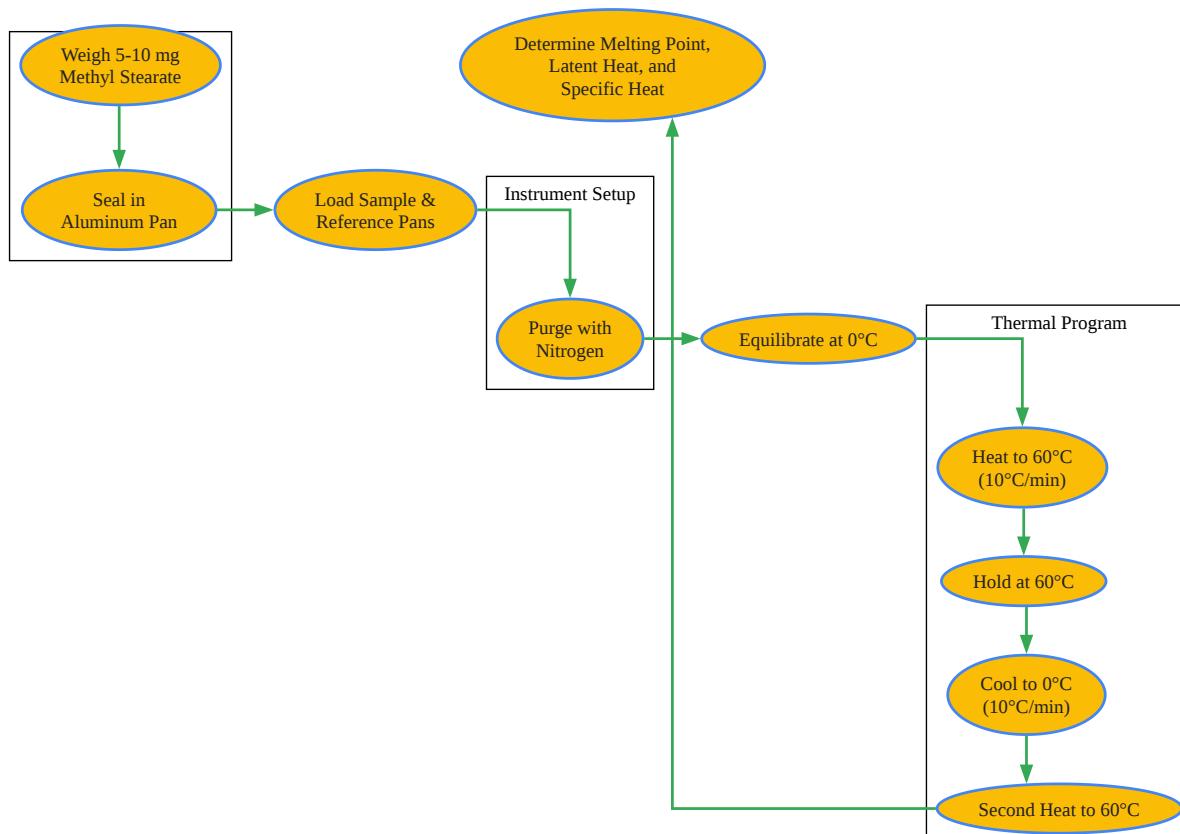
Determination of Thermal Properties using Differential Scanning Calorimetry (DSC)

Differential Scanning Calorimetry (DSC) is a fundamental technique used to measure the heat flow associated with thermal transitions in a material as a function of temperature. This allows for the precise determination of melting point, latent heat of fusion, and specific heat capacity.

Protocol:

- Sample Preparation:
 - Accurately weigh 5-10 mg of high-purity **Methyl Stearate** into a standard aluminum DSC pan.

- Hermetically seal the pan to prevent any mass loss during heating.
- Prepare an empty, sealed aluminum pan to be used as a reference.
- Instrument Setup:
 - Place the sample and reference pans into the DSC cell.
 - Purge the cell with an inert gas, such as nitrogen, at a flow rate of 20-50 mL/min to prevent oxidation.
- Thermal Program:
 - Equilibration: Equilibrate the sample at a temperature well below its expected melting point (e.g., 0°C) for 5 minutes to ensure thermal stability.
 - Heating Scan: Heat the sample from the equilibration temperature to a temperature above its melting point (e.g., 60°C) at a controlled rate, typically 10°C/min.
 - Isothermal Hold: Hold the sample at the upper temperature for 5 minutes to ensure complete melting.
 - Cooling Scan: Cool the sample back to the initial equilibration temperature at a controlled rate, typically 10°C/min, to observe crystallization behavior.
 - Second Heating Scan: Perform a second heating scan under the same conditions as the first to analyze the thermal properties after a controlled thermal history.
- Data Analysis:
 - From the heating curve of the second scan, determine the onset temperature and the peak temperature of the endothermic peak, which correspond to the melting transition.
 - Calculate the latent heat of fusion (ΔH) by integrating the area under the melting peak.
 - Determine the specific heat capacity (C_p) from the heat flow signal in the regions before and after the melting transition.

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Caption: Workflow for DSC analysis of **Methyl Stearate**.

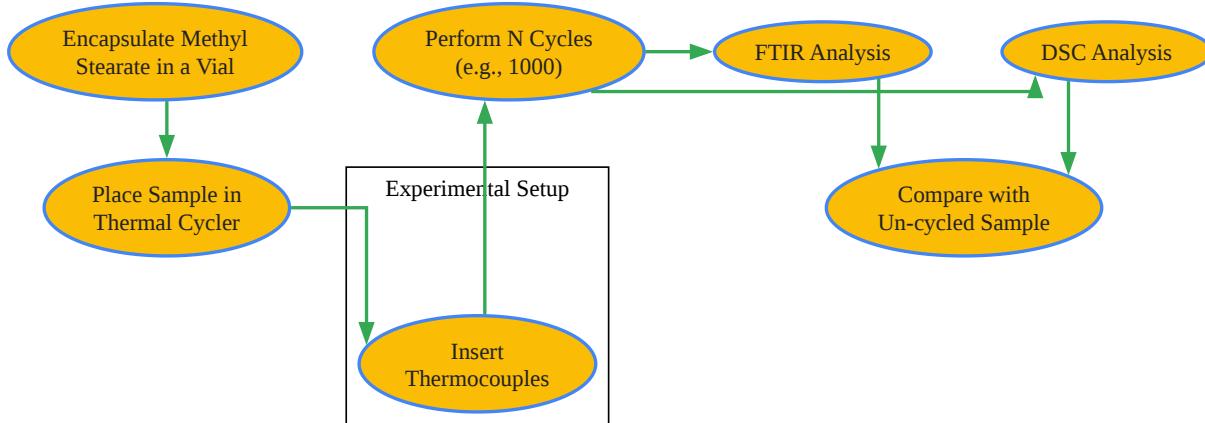
Thermal Cycling Test for Stability Analysis

The thermal cycling test is crucial for evaluating the long-term thermal reliability and stability of a PCM. This involves subjecting the material to a large number of melting and freezing cycles and observing any degradation in its thermal properties.

Protocol:

- Sample Encapsulation:
 - Encapsulate a known mass of **Methyl Stearate** in a sealed, inert container (e.g., a small stainless steel or glass vial) to prevent leakage and contamination.
- Experimental Setup:
 - Place the encapsulated sample in a thermal cycling apparatus. This can be a programmable water bath, an oven with controlled cooling, or a custom-built setup using thermoelectric (Peltier) elements for rapid heating and cooling.
 - Insert thermocouples into the center of the PCM sample and on the outer surface of the container to monitor the temperature profiles.
- Thermal Cycling Program:
 - Set the temperature limits for the cycling. The upper limit should be sufficiently above the melting point (e.g., 50°C), and the lower limit should be well below the freezing point (e.g., 20°C).
 - Program the apparatus to automatically cycle between these temperature limits for a predetermined number of cycles (e.g., 100, 500, 1000 cycles). The heating and cooling rates should be controlled and consistent.
- Post-Cycling Analysis:
 - After the completion of the desired number of cycles, remove the sample.
 - Perform DSC analysis on the cycled sample to determine any changes in its melting point and latent heat of fusion compared to the un-cycled material.

- Conduct Fourier Transform Infrared (FTIR) spectroscopy to check for any changes in the chemical structure, which would indicate chemical degradation.



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Caption: Workflow for thermal cycling stability testing.

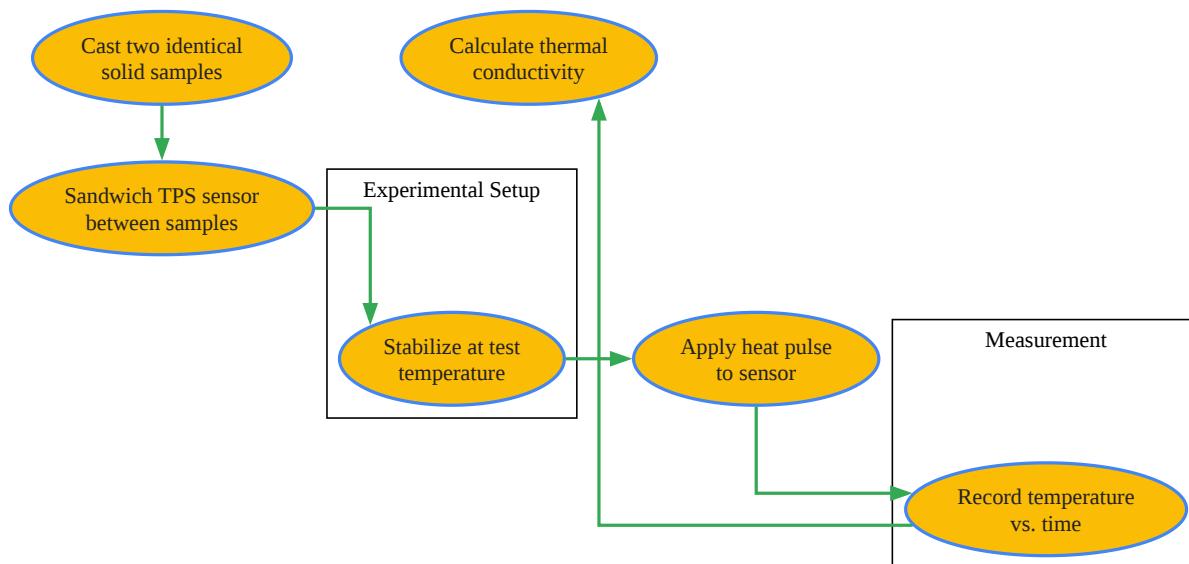
Thermal Conductivity Measurement

The thermal conductivity of a PCM is a critical parameter that governs the rate of heat transfer during charging and discharging cycles. The transient plane source (TPS) or hot-wire method are commonly used techniques.

Protocol (Transient Plane Source Method):

- Sample Preparation:
 - Prepare two identical cylindrical or rectangular solid samples of **Methyl Stearate** by melting and casting the material into molds. Ensure the surfaces are flat and smooth.
- Experimental Setup:

- Place the TPS sensor between the two identical samples of **Methyl Stearate**, ensuring good thermal contact.
- The setup should be placed in a temperature-controlled environment to maintain a stable initial temperature.
- Measurement Procedure:
 - Apply a short duration electrical pulse to the sensor, which acts as both a heat source and a temperature sensor.
 - Record the temperature increase of the sensor as a function of time.
- Data Analysis:
 - The thermal conductivity is calculated from the recorded temperature versus time data using the appropriate theoretical model for the TPS method, which is typically handled by the instrument's software.
 - Measurements should be repeated at different temperatures, both below and above the melting point, to determine the thermal conductivity in both the solid and liquid phases.



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Caption: Workflow for thermal conductivity measurement.

Data Presentation

All quantitative data from the characterization experiments should be summarized in clearly structured tables for easy comparison. An example of a data summary table for thermal cycling is provided below.

Table 2: Thermal Properties of **Methyl Stearate** Before and After Thermal Cycling

Property	Before Cycling	After 500 Cycles	After 1000 Cycles	% Change (1000 cycles)
Melting Point (°C)				
Latent Heat of Fusion (kJ/kg)				

Safety Precautions

- When handling molten **Methyl Stearate**, wear appropriate personal protective equipment (PPE), including safety glasses, lab coat, and heat-resistant gloves.
- Ensure all heating procedures are conducted in a well-ventilated area.
- Consult the Safety Data Sheet (SDS) for **Methyl Stearate** for detailed safety and handling information.

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References

- 1. researchgate.net [researchgate.net]
- 2. irjet.net [irjet.net]
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